

H-0104 dihydrochloride solubility and stability in DMSO

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Compound of Interest

Compound Name: *H-0104 dihydrochloride*

Cat. No.: *B1672574*

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Technical Support Center: H-0104 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and stability of **H-0104 dihydrochloride** in Dimethyl Sulfoxide (DMSO). Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols.

H-0104 Dihydrochloride: Properties and Storage

H-0104 dihydrochloride is a ROCK inhibitor. For optimal use, it is crucial to understand its properties and recommended storage conditions.

Property	Value
IUPAC Name	(2S)-1-[(4-Bromo-5-isoquinolinyl)sulfonyl]hexahydro-2-methyl-1H-1,4-diazepine dihydrochloride
CAS Number	913636-88-1
Molecular Formula	C ₁₅ H ₁₈ BrN ₃ O ₂ S · 2HCl
Molecular Weight	457.21 g/mol
Appearance	Solid powder
Storage of Solid	Short-term (days to weeks): 0-4°C, dry and dark. Long-term (months to years): -20°C, dry and dark. [1]
Storage in DMSO	Aliquot and store at -80°C for up to 1 year.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **H-0104 dihydrochloride** in DMSO.

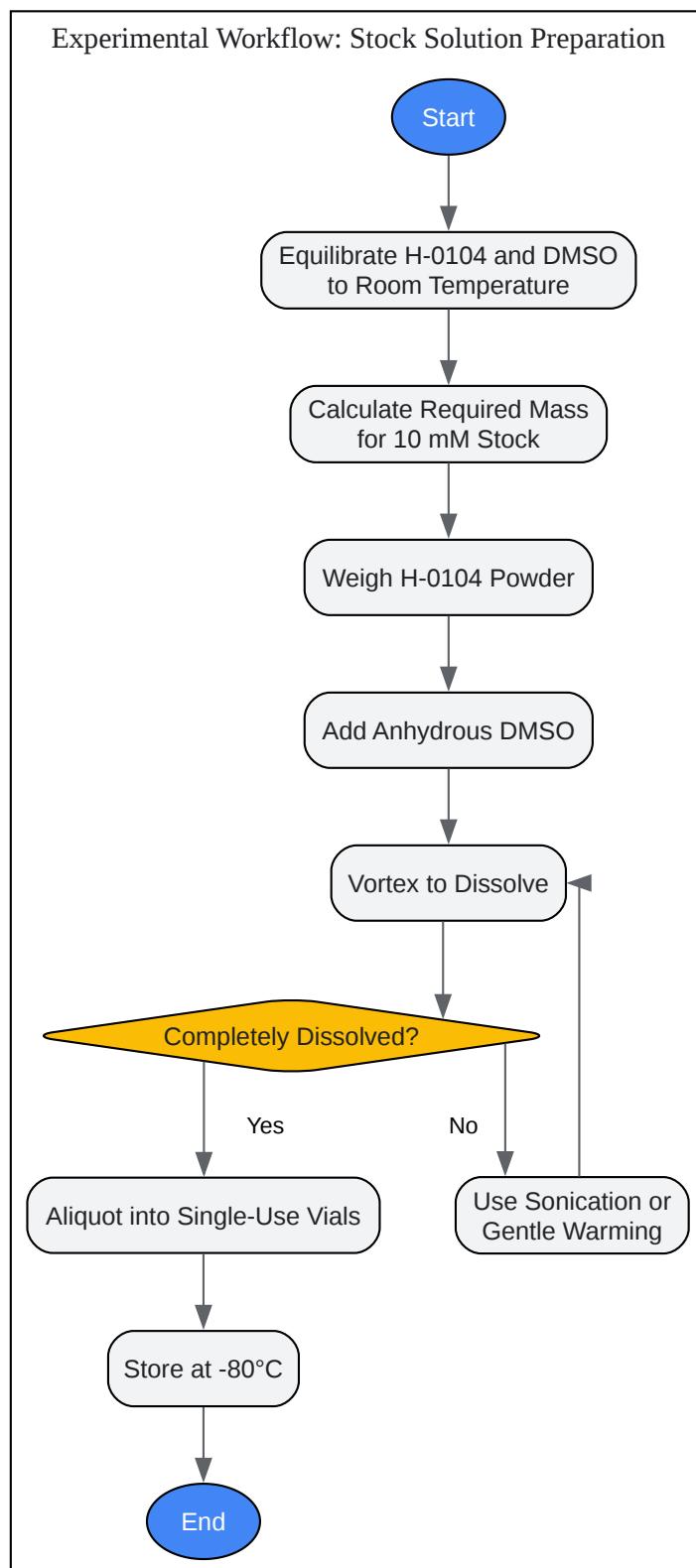
Materials:

- **H-0104 dihydrochloride** powder
- Anhydrous, sterile-filtered DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

- Water bath (optional)

Procedure:

- Equilibration: Bring the vial of **H-0104 dihydrochloride** and the DMSO to room temperature.
- Calculation: Calculate the mass of **H-0104 dihydrochloride** required to make the desired volume of a 10 mM stock solution.
 - Mass (mg) = 10 mmol/L * Volume (L) * 457.21 g/mol * 1000 mg/g
 - Example for 1 mL of 10 mM stock: Mass = 0.01 mol/L * 0.001 L * 457.21 g/mol * 1000 mg/g = 4.57 mg
- Weighing: Accurately weigh the calculated amount of **H-0104 dihydrochloride** powder in a sterile tube.
- Dissolution:
 - Add the calculated volume of DMSO to the tube containing the powder.
 - Cap the tube securely and vortex for 1-2 minutes until the solid is completely dissolved.
 - If the compound does not dissolve readily, sonicate the tube for 5-10 minutes or gently warm it in a 37-50°C water bath for a short period.
- Storage: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C.



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Caption: Workflow for preparing an **H-0104 dihydrochloride** stock solution in DMSO.

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues that may arise during the handling and use of **H-0104 dihydrochloride** in DMSO.

Q1: What is the maximum solubility of **H-0104 dihydrochloride** in DMSO?

While a specific maximum solubility value has not been determined, it is common practice to prepare stock solutions of small molecule inhibitors at a concentration of 10 mM in DMSO. This concentration is generally achievable for **H-0104 dihydrochloride**.

Q2: My compound precipitated when I diluted my DMSO stock solution in an aqueous buffer for my experiment. What should I do?

This is a common phenomenon known as precipitation upon dilution. DMSO is a strong organic solvent, and when a concentrated stock is diluted into an aqueous medium, the compound may crash out of solution.

- Troubleshooting Steps:
 - Lower the Stock Concentration: Try preparing a more dilute DMSO stock solution (e.g., 1 mM or 5 mM).
 - Increase Final DMSO Concentration: Ensure the final concentration of DMSO in your assay is as high as permissible for your cell line or experiment (typically $\leq 0.5\%$).
 - Use a Surfactant: Consider adding a small amount of a biocompatible surfactant, such as Tween-20, to your aqueous buffer to help maintain solubility.
 - Stepwise Dilution: Instead of a single large dilution, try a serial dilution, first into a mixture of DMSO and your aqueous buffer, and then into the final buffer.

Q3: How stable is **H-0104 dihydrochloride** in DMSO?

When stored properly, **H-0104 dihydrochloride** in a DMSO stock solution is stable for up to one year at -80°C . To ensure stability:

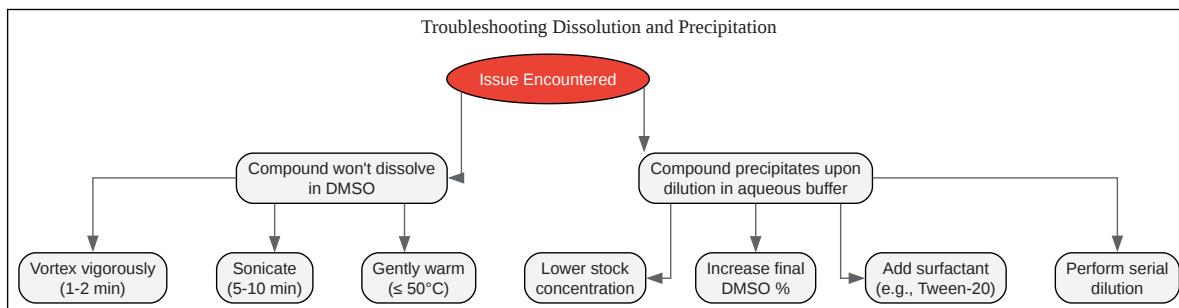
- Use Anhydrous DMSO: DMSO is hygroscopic (readily absorbs water from the air). The presence of water can lead to the degradation of some compounds. Use anhydrous DMSO and keep containers tightly sealed.
- Aliquot: Prepare single-use aliquots to avoid multiple freeze-thaw cycles, which can degrade the compound.
- Protect from Light: Store stock solutions in the dark.

Q4: Can I store my DMSO stock solution at -20°C?

While -20°C is acceptable for short-term storage of the solid compound, it is recommended to store DMSO stock solutions at -80°C for long-term stability.

Q5: My **H-0104 dihydrochloride** powder won't dissolve completely in DMSO at room temperature. What can I do?

- Sonication: Place the vial in a sonicator bath for 5-10 minutes.
- Gentle Warming: Briefly warm the solution in a water bath at a temperature no higher than 50°C. Avoid prolonged heating, as it may degrade the compound.
- Vortexing: Ensure you have vortexed the solution vigorously for an adequate amount of time (1-2 minutes).

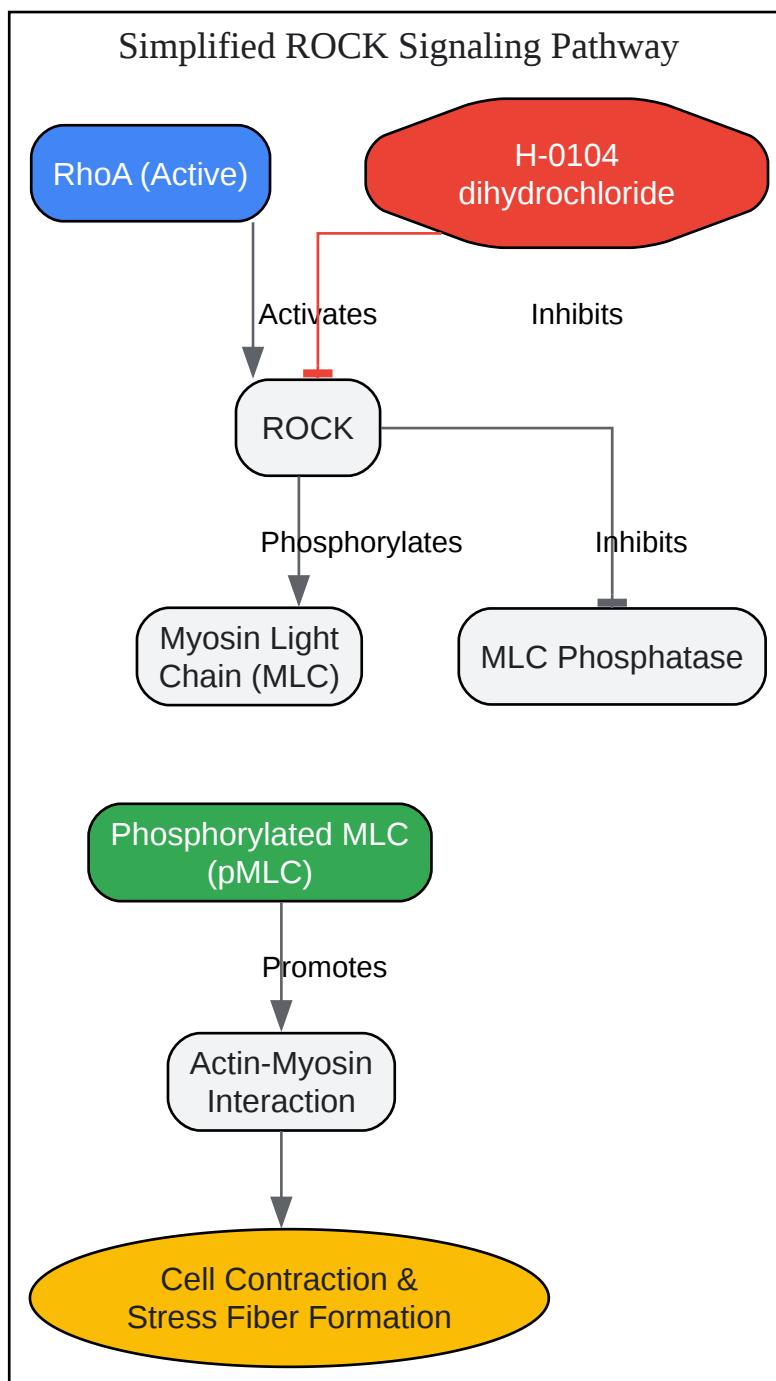


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Caption: Troubleshooting guide for **H-0104 dihydrochloride** dissolution issues.

Signaling Pathway

H-0104 is an inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). The ROCK signaling pathway plays a crucial role in regulating cell shape, motility, and contraction.



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Caption: Inhibition of the ROCK signaling pathway by **H-0104 dihydrochloride**.

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References

- 1. benchchem.com [benchchem.com]
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